

Potential Therapeutic Applications of 4''-Hydroxyisojasminin: A Technical Guide

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B15127442

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Introduction

4''-Hydroxyisojasminin is a secoiridoid glycoside that has been isolated from *Jasminum mesnyi* Hance (Oleaceae), a plant traditionally used in some regions for treating various ailments.[1][2] Secoiridoids are a class of monoterpenoids known for a wide range of biological activities, suggesting that **4''-Hydroxyisojasminin** may hold significant therapeutic potential.[1] This technical guide provides a comprehensive overview of the current, albeit limited, state of knowledge regarding **4''-Hydroxyisojasminin** and explores its potential therapeutic applications based on the bioactivities of the plant extracts in which it is found and the known properties of related secoiridoid compounds.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C26H38O13	PubChem
Molecular Weight	558.6 g/mol	PubChem
IUPAC Name	16-ethylidene-6,7-dihydroxy-5,9-dimethyl-17-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-3,12,18-trioxatricyclo[13.4.0.06,10]nonadec-1(19)-ene-2,13-dione	PubChem
PubChem CID	131847093	PubChem

Potential Therapeutic Applications & Supporting Evidence

Direct pharmacological studies on isolated **4''-Hydroxyisojasminin** are scarce in the currently available literature. However, the extracts of *Jasminum mesnyi*, which contains this compound, have been investigated for several biological activities. This suggests potential areas of therapeutic interest for **4''-Hydroxyisojasminin**.

Antioxidant Activity

Extracts of *Jasminum mesnyi* leaves, which contain **4''-Hydroxyisojasminin**, have demonstrated significant antioxidant potential.[3] This activity is likely attributable to the presence of secoiridoids and other phenolic compounds.

Table 1: In-Vitro Antioxidant Activity of *Jasminum mesnyi* Leaf Extracts

Assay	Extract	IC50 Value (µg/ml)
DPPH Radical Scavenging	90% Methanol	25.27 ± 0.6
DPPH Radical Scavenging	Aqueous	71.84 ± 0.06

Caption: Comparative antioxidant activity of different extracts of Jasminum mesnyi leaves.

Anthelmintic Activity

Ethanollic extracts of Jasminum mesnyi leaves have shown significant anthelmintic activity against the adult Indian earthworm *Eisenia fetida*.^[4] This suggests that **4''-**

Hydroxyisojasminin, as a constituent of these extracts, may contribute to this bioactivity.

Table 2: Anthelmintic Activity of Ethanollic Leaf Extract of Jasminum mesnyi

Concentration (mg/mL)	Time to Paralysis (min)	Time to Death (min)
20	-	-
40	-	-
Albendazole (10 mg/mL)	-	-

(Note: The full text of the study was not available to provide the exact time to paralysis and death.)

Caption: Anthelmintic efficacy of Jasminum mesnyi leaf extract.

Other Potential Applications

Traditionally, *Jasminum mesnyi* has been used for a variety of medicinal purposes, including the treatment of central nervous system disorders, gastric disturbances, and spinal cord disorders. Furthermore, extracts have been reported to possess anti-ulcer, anti-diarrheal, and analgesic activities.^{[1][4]} While these activities have not been directly attributed to **4''-****Hydroxyisojasminin**, its presence in the plant suggests it may play a role.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of pure **4''-Hydroxyisojasminin** are not available. However, the methodologies used to assess the bioactivities of *Jasminum mesnyi* extracts can serve as a foundation for future studies on the isolated compound.

DPPH Radical Scavenging Assay

This assay is a common method to determine the antioxidant capacity of a compound or extract.

- Preparation of Solutions:
 - Prepare a stock solution of the test compound (e.g., **4''-Hydroxyisojasminin**) in a suitable solvent (e.g., methanol).
 - Prepare a solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol.
- Assay Procedure:
 - Add various concentrations of the test compound to the DPPH solution in a 96-well plate.
 - Incubate the plate in the dark at room temperature for a specified time (e.g., 30 minutes).
 - Measure the absorbance of the solution at a specific wavelength (e.g., 517 nm) using a microplate reader.
 - Ascorbic acid or another known antioxidant is used as a positive control.
- Data Analysis:
 - The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(\text{Absorbance of control} - \text{Absorbance of sample}) / \text{Absorbance of control}] \times 100$
 - The IC50 value (the concentration of the sample required to scavenge 50% of the DPPH radicals) is determined by plotting the percentage of inhibition against the concentration of the test compound.

Anthelmintic Activity Assay

This assay evaluates the potential of a compound to paralyze and/or kill helminths.

- Test Organism: Adult Indian earthworms (*Eisenia fetida*) are commonly used due to their anatomical and physiological resemblance to intestinal roundworms.
- Preparation of Test Solutions:

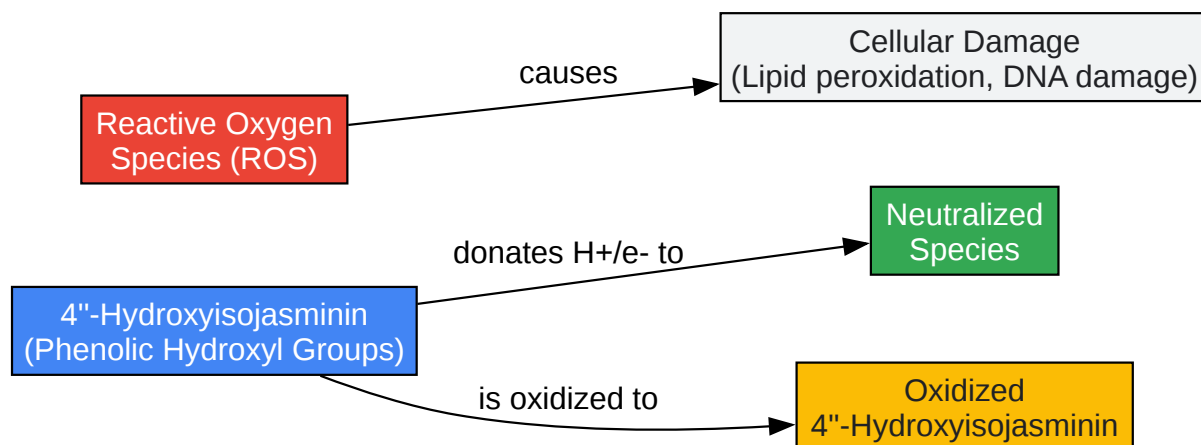
- Prepare different concentrations of the test compound (e.g., **4''-Hydroxyisojasminin**) in a suitable solvent or suspension.
- Assay Procedure:
 - Place individual earthworms in petri dishes containing the test solution.
 - A known anthelmintic drug (e.g., Albendazole) is used as a positive control, and the solvent/vehicle is used as a negative control.
 - Observe the earthworms for the time of paralysis (when they do not move even when shaken vigorously) and the time of death (when they lose all motility and fade in color).
- Data Analysis: The mean time to paralysis and death is calculated for each concentration.

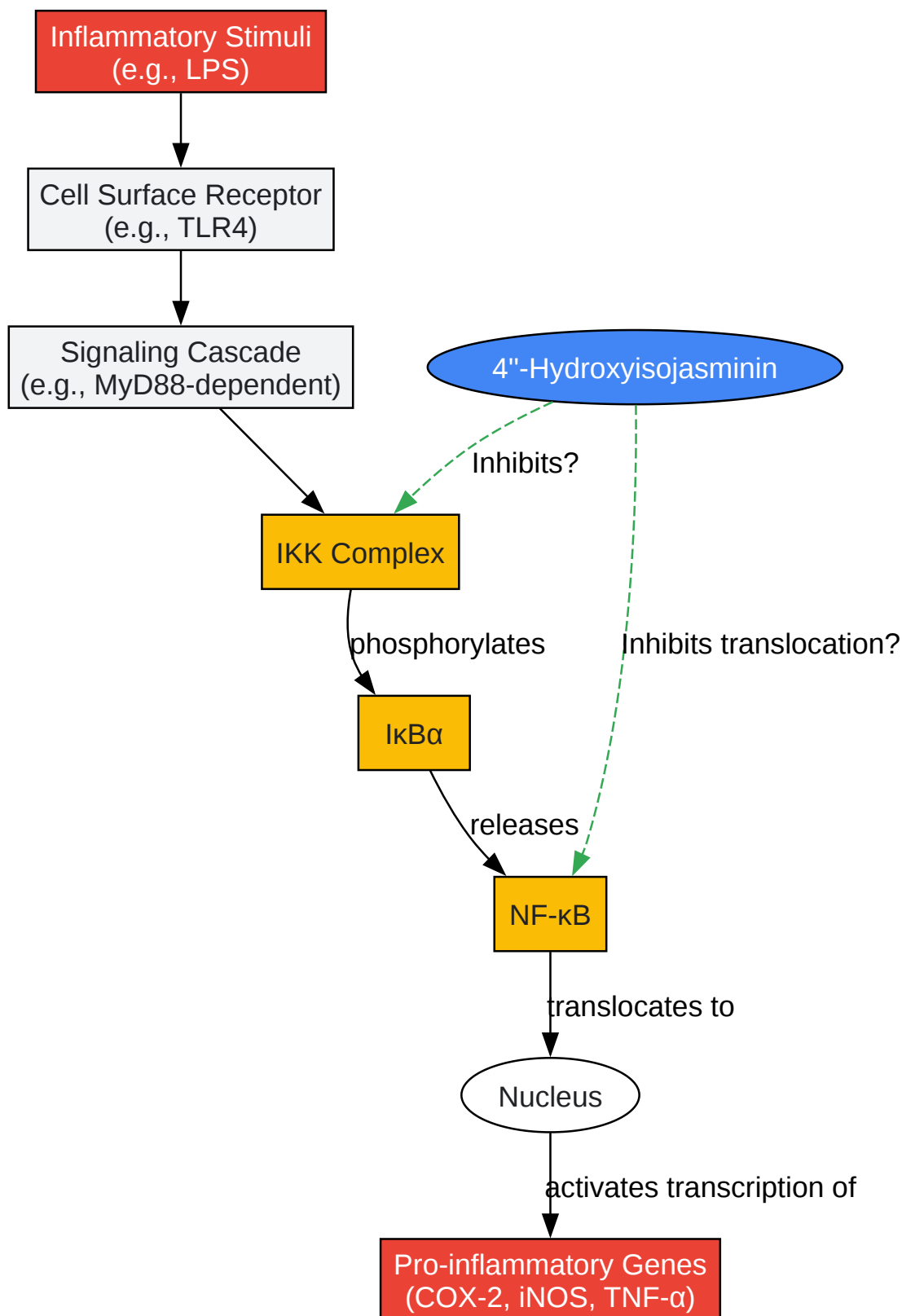
Proposed Mechanisms of Action (Hypothetical)

The precise mechanisms of action for **4''-Hydroxyisojasminin** have not been elucidated. However, based on the known activities of other secoiridoids and the observed effects of *Jasminum mesnyi* extracts, some potential pathways can be proposed.

Antioxidant Mechanism

The antioxidant activity of phenolic compounds like secoiridoids is often attributed to their ability to donate a hydrogen atom or an electron to free radicals, thereby neutralizing them.





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